

# Diethyl 2,2-difluoromalonate molecular weight and formula

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## Compound of Interest

Compound Name: **Diethyl 2,2-difluoromalonate**

Cat. No.: **B1296167**

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## An In-depth Technical Guide to **Diethyl 2,2-difluoromalonate**

For researchers, scientists, and professionals in drug development, a precise understanding of the fundamental properties of chemical compounds is paramount. This document provides a concise technical summary of the molecular weight and chemical formula for **Diethyl 2,2-difluoromalonate**.

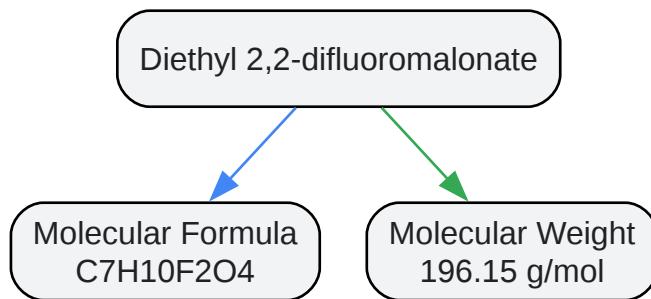
## Core Molecular Data

The essential molecular information for **Diethyl 2,2-difluoromalonate** is presented below. This data is foundational for experimental design, stoichiometric calculations, and analytical interpretations.

Property	Value
Molecular Formula	C7H10F2O4 <sup>[1][2][3][4]</sup>
Molecular Weight	196.15 g/mol <sup>[1][2][3]</sup>

## Logical Relationship of Molecular Properties

The following diagram illustrates the direct relationship between the chemical compound and its fundamental molecular identifiers.



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Caption: Relationship between compound name, formula, and molecular weight.

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## References

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